

In Vivo Metabolic Fate of HFI-419: An In-Depth Technical Guide

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Compound of Interest

Compound Name: HFI-419

Cat. No.: B8619911

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available scientific literature does not provide specific details on the in vivo metabolic fate, including biotransformation, metabolite profiling, and excretion pathways of **HFI-419**. The following guide summarizes the known in vivo pharmacological effects and the experimental methodologies used to ascertain them, which can provide valuable context for researchers in the field.

Introduction to HFI-419

HFI-419 is a potent and selective small-molecule inhibitor of Insulin-Regulated Amino peptidase (IRAP), also known as oxytocinase. IRAP is a transmembrane zinc metalloprotease involved in various physiological processes, including the regulation of peptide hormones like oxytocin and vasopressin, and the trafficking of the GLUT4 glucose transporter. Due to its role in these pathways, IRAP has emerged as a therapeutic target for cognitive disorders and metabolic diseases. **HFI-419** has been investigated for its potential to ameliorate metabolic disturbances and enhance cognitive function.

In Vivo Pharmacological Effects of HFI-419

While direct metabolic studies are not publicly available, several in vivo studies in rodent models have characterized the pharmacological effects of **HFI-419**. These studies provide insights into its biological activity and potential therapeutic applications.

In obese Zucker rats, a model for obesity and insulin resistance, **HFI-419** has been shown to improve glucose tolerance. Chronic administration of **HFI-419** led to a significant reduction in blood glucose levels during an intraperitoneal glucose tolerance test (ipGTT).

Table 1: Effect of **HFI-419** on Blood Glucose Levels during ipGTT in Obese Zucker Rats

Time Point (minutes)	Blood Glucose (mmol/L) - Vehicle	Blood Glucose (mmol/L) - HFI-419
0	~8.5	~8.5
30	~22.5	~17.5
60	~20.0	~15.0
90	~15.0	~11.0
120	~10.0	~9.0

Data are approximate values derived from graphical representations in published studies for illustrative purposes.

HFI-419 has demonstrated cognitive-enhancing effects in rodent models. Intracerebroventricular (ICV) administration of **HFI-419** has been shown to improve performance in memory tasks.

Table 2: Effect of **HFI-419** on Cognitive Performance in Rats

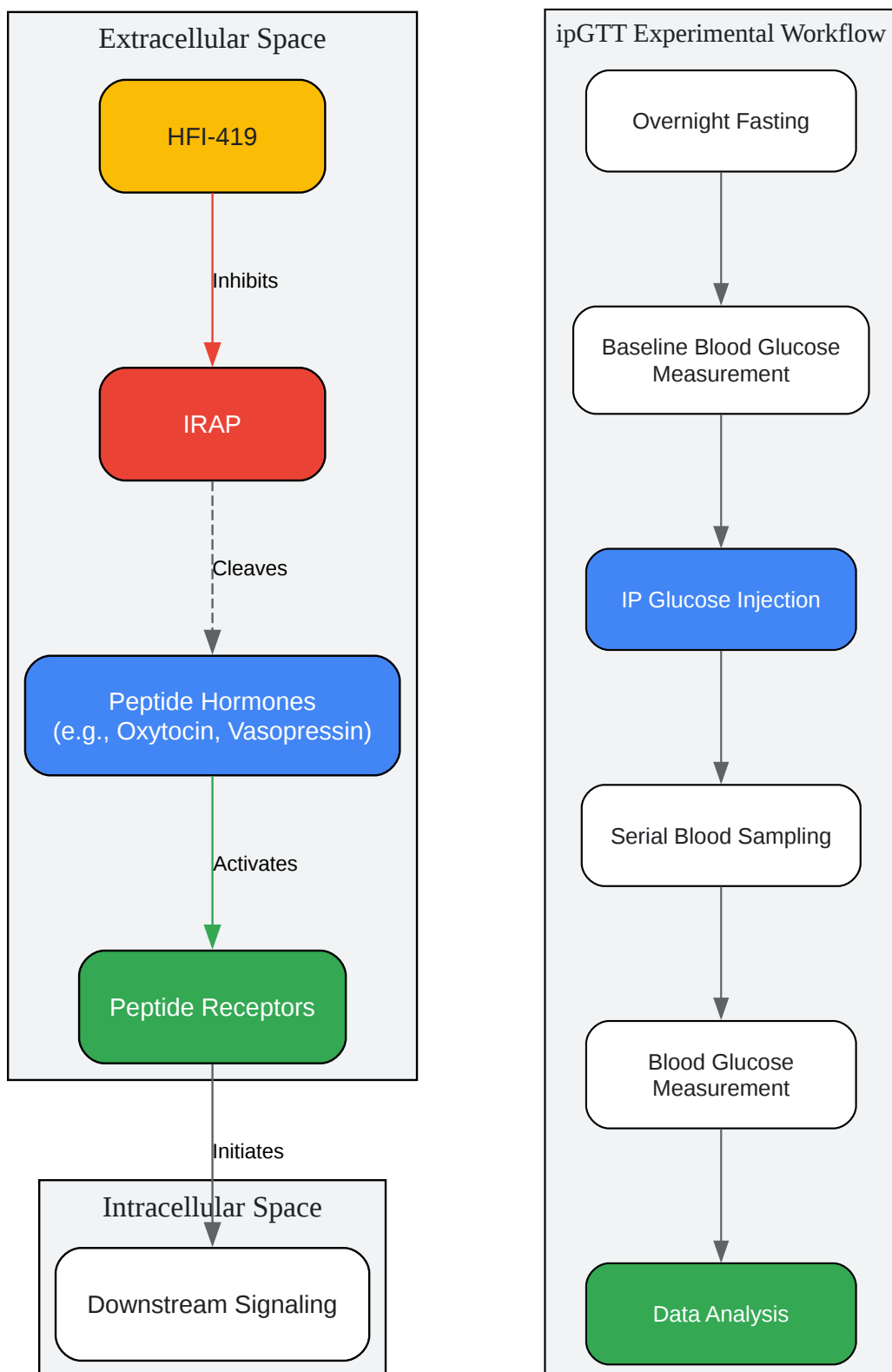
Cognitive Task	Vehicle Performance	HFI-419 Performance
Novel Object Recognition	Lower discrimination index	Higher discrimination index
Spontaneous Alternation	Lower alternation percentage	Higher alternation percentage

Performance metrics are qualitative summaries from published findings.

Signaling Pathways Modulated by HFI-419

The pharmacological effects of **HFI-419** are attributed to its inhibition of IRAP, which in turn modulates specific signaling pathways.

IRAP is known to cleave and inactivate several peptide hormones. By inhibiting IRAP, **HFI-419** is hypothesized to increase the local concentrations of these peptides, leading to enhanced downstream signaling.



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